

Essential Safety and Logistical Information for Handling ReN 1869

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Compound of Interest

Compound Name: ReN 1869

Cat. No.: B1680507

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This document provides crucial safety protocols, handling instructions, and disposal plans for **ReN 1869** (also known as NNC-05-1869), a selective histamine H(1) receptor antagonist. Adherence to these guidelines is essential for ensuring laboratory safety and the integrity of experimental outcomes.

Personal Protective Equipment (PPE) and Safety

While **ReN 1869** (CAS 170149-99-2) is not classified as a hazardous substance or mixture, standard laboratory safety precautions are mandatory to minimize exposure and ensure a safe working environment. The following personal protective equipment is required when handling this compound.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields to protect against splashes.
Hand Protection	Protective Gloves	Chemically resistant gloves should be worn. Inspect gloves for integrity before each use.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect skin and clothing from accidental contact.
Respiratory	Fume Hood	Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood, to avoid dust and aerosol formation.

Operational Plans: Handling and Storage

Proper handling and storage are critical to maintaining the stability and purity of **ReN 1869**.

Handling:

- Avoid inhalation of dust or aerosols.
- Prevent contact with eyes and skin.
- Use in a well-ventilated area, preferably within a chemical fume hood.

Storage:

- Keep the container tightly sealed.
- Store in a cool, well-ventilated area.

- Protect from direct sunlight and sources of ignition.
- Recommended Storage Temperature:
 - Powder: -20°C for up to 3 years.
 - In solvent: -80°C for up to 1 year.

Disposal Plan

Contaminated materials and waste must be disposed of in accordance with all applicable federal, state, and local regulations.

- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated Packaging: Dispose of as unused product. Conduct recycling or disposal in accordance with prevailing regulations.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₄ H ₂₇ NO ₂
Molecular Weight	361.48 g/mol
CAS Number	170149-99-2
Synonyms	ReN1869, NNC-05-1869, NNC 05-1869
Solubility	Soluble in DMSO

Experimental Protocol: In Vitro Histamine H(1) Receptor Antagonist Assay

The following is a representative protocol for evaluating the antagonist activity of **ReN 1869** on the histamine H(1) receptor in a cell-based assay. This protocol is illustrative and should be adapted based on specific cell lines and experimental objectives.

1. Materials and Reagents:

- **ReN 1869** (NNC-05-1869)
- Histamine
- Cell line expressing the human histamine H(1) receptor (e.g., CHO-K1 or HEK293 cells)
- Appropriate cell culture medium and supplements
- Phosphate-buffered saline (PBS)
- DMSO (for stock solution preparation)
- Calcium indicator dye (e.g., Fluo-4 AM)
- Assay buffer (e.g., HBSS with 20 mM HEPES)
- Microplate reader capable of measuring fluorescence

2. Preparation of Solutions:

- **ReN 1869** Stock Solution: Prepare a 10 mM stock solution of **ReN 1869** in DMSO. Store at -20°C.
- Working Solutions: On the day of the experiment, prepare serial dilutions of the **ReN 1869** stock solution in assay buffer to achieve the desired final concentrations.
- Histamine Solution: Prepare a stock solution of histamine in deionized water. Further dilute in assay buffer to a concentration that elicits a submaximal response (e.g., EC₈₀) in the chosen cell line.

3. Cell Culture and Plating:

- Culture the H(1) receptor-expressing cells according to standard protocols.
- The day before the assay, seed the cells into a 96-well black, clear-bottom microplate at an appropriate density to achieve a confluent monolayer on the day of the experiment.

4. Calcium Flux Assay:

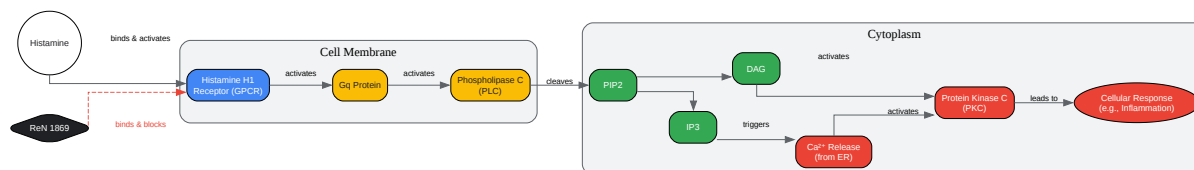
- On the day of the assay, remove the culture medium from the wells.
- Load the cells with a calcium indicator dye (e.g., Fluo-4 AM) in assay buffer for 1 hour at 37°C, following the manufacturer's instructions.
- Wash the cells with assay buffer to remove excess dye.
- Add the various concentrations of **ReN 1869** (or vehicle control) to the wells and incubate for a predetermined time (e.g., 15-30 minutes) at room temperature.
- Place the microplate in the plate reader and measure the baseline fluorescence.
- Add the histamine solution to all wells and immediately begin recording the fluorescence intensity over time.

5. Data Analysis:

- Calculate the change in fluorescence intensity for each well.
- Plot the response (change in fluorescence) against the concentration of **ReN 1869**.
- Determine the IC₅₀ value for **ReN 1869** by fitting the data to a sigmoidal dose-response curve.

Signaling Pathway of ReN 1869 Action

ReN 1869 acts as a selective antagonist of the histamine H(1) receptor. The diagram below illustrates the signaling pathway initiated by histamine binding to the H(1) receptor and how **ReN 1869** blocks this cascade.



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Caption: Mechanism of **ReN 1869** as a Histamine H(1) Receptor Antagonist.

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